

"4-Thiazolemethanol, 2-methoxy-" chemical properties and reactivity

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Compound of Interest

Compound Name: *4-Thiazolemethanol, 2-methoxy-*

Cat. No.: B009389

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An In-depth Technical Guide to 4-Thiazolemethanol, 2-methoxy-

This technical guide provides a comprehensive overview of the chemical properties and reactivity of **4-Thiazolemethanol, 2-methoxy-**, a heterocyclic compound of interest to researchers and professionals in drug development. Due to the limited publicly available data, this document summarizes the known information and highlights areas where further experimental investigation is required.

Core Chemical Properties

Currently, detailed experimental data for many of the core chemical properties of **4-Thiazolemethanol, 2-methoxy-** are not extensively reported in publicly accessible scientific literature. The available information is summarized in the table below.

Property	Value	Source
Molecular Formula	C5H7NO2S	PubChem
Molecular Weight	145.18 g/mol	PubChem
Boiling Point	134.6°C at 760 mmHg	ChemSrc
CAS Number	337449-65-9	PubChem
Canonical SMILES	COC1=NC=C(S1)CO	PubChem
InChI Key	ULVSHHDXALHFNQ-UHFFFAOYSA-N	PubChem

Note: Data on properties such as melting point, solubility in various solvents, and pKa are not readily available and would require experimental determination.

Reactivity and Stability

Detailed studies on the chemical reactivity and stability of **4-Thiazolemethanol, 2-methoxy-** are scarce. However, based on the functional groups present (a 2-methoxythiazole ring and a primary alcohol), its reactivity can be inferred.

The 2-methoxy group on the thiazole ring is expected to influence the electron density of the heterocyclic system. The hydroxymethyl group at the 4-position is a primary alcohol and will likely undergo typical alcohol reactions, such as oxidation to an aldehyde or carboxylic acid, and esterification. The thiazole ring itself is an aromatic heterocycle, which generally possesses a degree of stability, but can also participate in various substitution reactions.

Further experimental work is necessary to fully characterize its reactivity profile and stability under different conditions, such as pH, temperature, and in the presence of oxidizing or reducing agents.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and analysis of **4-Thiazolemethanol, 2-methoxy-** are not currently available in the public domain. While its

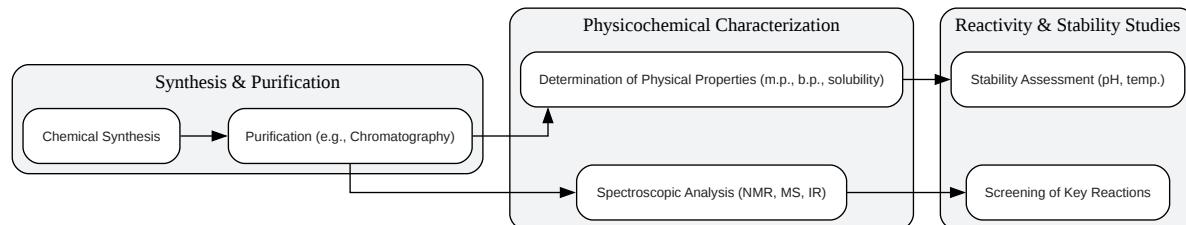
synthesis is mentioned in patent literature, specific, step-by-step procedures suitable for laboratory replication are not provided.

Biological Activity and Signaling Pathways

There is currently no publicly available information detailing the biological activity of **4-Thiazolemethanol, 2-methoxy-** or its involvement in any specific signaling pathways. Its structural motifs may be of interest in medicinal chemistry for the development of novel therapeutic agents, but this remains an unexplored area of research.

Logical Relationship Diagram

Due to the absence of information on signaling pathways or complex experimental workflows involving this compound, a diagram representing these aspects cannot be constructed. However, a logical workflow for the initial characterization of this compound can be proposed.



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Caption: Proposed workflow for the synthesis and characterization of **4-Thiazolemethanol, 2-methoxy-**.

This guide underscores the need for further research to fully elucidate the chemical and biological properties of **4-Thiazolemethanol, 2-methoxy-**. The provided information serves as a foundational resource for scientists and researchers initiating studies on this compound.

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